A Guide to Inter-Laboratory Comparison of BDE-100 Measurements

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Compound of Interest	
Compound Name:	*2,2',4,4',6-pentabromodiphenyl ether*
CAS No.:	*189084-64-8*
Cat. No.:	*B047560*

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This guide provides an in-depth comparison of analytical methodologies for the measurement of **2,2',4,4',6-pentabromodiphenyl ether** (BDE-100), a prominent congener of the polybrominated diphenyl ether (PBDE) class of flame retardants. As a persistent organic pollutant (POP), accurate and comparable measurement of BDE-100 across different laboratories is paramount for environmental monitoring, human exposure assessment, and regulatory compliance. This document offers insights into the prevalent analytical techniques, the importance and use of certified reference materials, and the interpretation of inter-laboratory comparison study data.

The Critical Need for Accurate BDE-100 Measurement

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Polybrominated diphenyl ethers (PBDEs) have been extensively used as flame retardants in a wide array of consumer and industrial products, including plastics, textiles, and electronics. BDE-100 is a significant congener found in commercial penta-BDE mixtures.[1] Due to their persistence, bioaccumulative nature, and potential for adverse health effects such as endocrine disruption, PBDEs are a subject of global environmental and health concern.[2] Consequently, accurate and precise quantification of BDE-100 in various matrices is essential for reliable risk assessment and the enforcement of regulations.

Inter-laboratory comparison (ILC) studies and proficiency testing (PT) schemes are critical for ensuring the quality and comparability of data generated by different analytical laboratories. These studies provide an objective assessment of a laboratory's performance and help identify analytical challenges and areas for methodological improvement.[3]

Analytical Methodologies for BDE-100 Quantification

The determination of BDE-100, particularly at trace levels in complex matrices, requires sophisticated analytical techniques. The most commonly employed methods are based on gas chromatography coupled with mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used technique for the analysis of PBDEs. The choice of ionization mode and mass analyzer can significantly impact sensitivity and selectivity.

- Electron Impact (EI) Ionization: Often used for structural confirmation but may lack the sensitivity required for trace-level analysis in complex matrices.
- Electron Capture Negative Ionization (ECNI): ECNI is a more sensitive ionization technique for halogenated compounds like PBDEs and is frequently employed for their analysis in environmental and biological samples.[4]

High-Resolution Mass Spectrometry (HRMS)

Gas chromatography coupled with high-resolution mass spectrometry (GC-HRMS) is considered the gold standard for the analysis of dioxins, furans, and other persistent organic pollutants, including PBDEs. U.S. EPA Method 1614A specifically outlines the use of GC-

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HRMS for the determination of PBDEs in various matrices.[5][6][7] The high resolving power of the mass spectrometer allows for the separation of target analytes from matrix interferences, leading to higher accuracy and lower detection limits.[8]

Tandem Mass Spectrometry (GC-MS/MS)

GC-MS/MS offers enhanced selectivity by utilizing multiple reaction monitoring (MRM), which significantly reduces matrix interference and improves the signal-to-noise ratio for target analytes.[2][9] This technique is particularly valuable for complex matrices such as soil, sediment, and biological tissues.[9]

Experimental Protocols: A Step-by-Step Approach

The following protocols provide a detailed workflow for the analysis of BDE-100 in two common matrices: human serum and environmental sediment.

BDE-100 Analysis in Human Serum (Based on GC-HRMS)

This protocol is adapted from established methods for the analysis of persistent organic pollutants in biological matrices.

Step 1: Sample Preparation and Extraction

- Allow serum samples to thaw at room temperature.
- To a 10 mL glass centrifuge tube, add 1 mL of serum.
- Spike the sample with an appropriate amount of a ^{13}C-labeled BDE-100 internal standard.
- Add 2 mL of formic acid to denature proteins and vortex for 1 minute.
- Add 5 mL of a 1:1 (v/v) mixture of methyl tert-butyl ether (MTBE) and n-hexane.
- Vortex for 2 minutes and centrifuge at 2500 rpm for 10 minutes.
- Carefully transfer the upper organic layer to a clean tube.

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- Repeat the extraction (steps 5-7) twice more and combine the organic extracts.

Step 2: Extract Cleanup

- Concentrate the combined extract to approximately 1 mL under a gentle stream of nitrogen.
- Prepare a multi-layer silica gel column packed with (from bottom to top): glass wool, neutral silica, 40% sulfuric acid-impregnated silica, neutral silica, and anhydrous sodium sulfate.
- Apply the concentrated extract to the column and elute with 20 mL of n-hexane.
- Collect the eluate and concentrate to approximately 0.5 mL.

Step 3: Instrumental Analysis (GC-HRMS)

- Add a recovery standard (e.g., ^{13}C-BDE-77) to the final extract.
- Concentrate the extract to a final volume of 20 µL.
- Inject a 1-2 µL aliquot into the GC-HRMS system.
- GC Conditions: Use a capillary column suitable for PBDE analysis (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness). A typical temperature program starts at 110°C, holds for 2 minutes, then ramps to 320°C.
- HRMS Conditions: Operate in ECNI mode with selected ion monitoring (SIM) for the specific m/z values of native and labeled BDE-100.



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Figure 1: Workflow for BDE-100 analysis in human serum.

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BDE-100 Analysis in Sediment (Based on GC-MS/MS)

This protocol is a generalized procedure based on common practices for solid environmental matrices.[9]

Step 1: Sample Preparation and Extraction

- Air-dry the sediment sample and sieve to remove large debris.
- Homogenize the dried sample.
- Weigh 10 g of the homogenized sediment into a Soxhlet extraction thimble.
- Spike the sample with ^{13}C-labeled BDE-100 internal standard.
- Perform Soxhlet extraction for 18-24 hours with a 1:1 (v/v) mixture of hexane and dichloromethane.

Step 2: Extract Cleanup

- Concentrate the extract to approximately 2 mL.
- Sulfur Removal: If necessary, treat the extract with activated copper powder to remove elemental sulfur.
- Acid/Base Cleanup: Perform back-extraction with concentrated sulfuric acid to remove organic interferences, followed by a wash with a basic solution if needed.[5]
- Column Chromatography: Use a Florisil or silica gel column for further cleanup. Elute with a suitable solvent gradient to isolate the PBDE fraction.

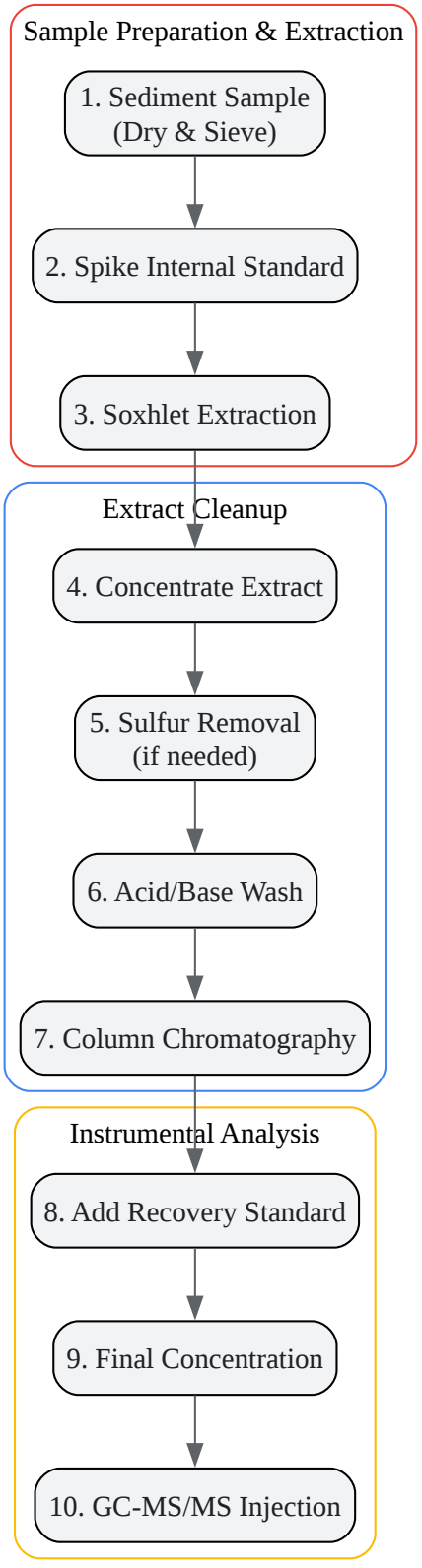
Step 3: Instrumental Analysis (GC-MS/MS)

- Add a recovery standard to the cleaned extract.
- Concentrate the extract to a final volume of 50 µL.
- Inject a 1 µL aliquot into the GC-MS/MS system.

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- GC Conditions: Similar to the serum analysis, use a capillary column appropriate for PBDEs.
- MS/MS Conditions: Operate in MRM mode, monitoring specific precursor-to-product ion transitions for both native and labeled BDE-100 to ensure high selectivity and sensitivity.[2] [9]

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Figure 2: Workflow for BDE-100 analysis in sediment.

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The Role of Certified Reference Materials (CRMs)

The use of Certified Reference Materials (CRMs) is fundamental to achieving accurate and traceable measurements. CRMs are homogeneous and stable materials with one or more certified property values, produced by a metrologically valid procedure.[10][11]

For BDE-100 analysis, CRMs are available in various matrices, such as polymer, sediment, and solution. A key example is ERM-EC591, a polypropylene CRM certified for the mass fraction of several PBDE congeners, including BDE-100.[10][11][12]

Table 1: Example Certified Value for BDE-100 in ERM-EC591

Analyte	Certified Value (mg/kg)	Uncertainty (mg/kg)
BDE-100	0.066	0.007

Note: Values are for illustrative purposes and should be verified with the official certificate of analysis.[13]

Laboratories should incorporate CRMs into their quality control procedures to:

- Validate new analytical methods.
- Verify the performance of existing methods.
- Establish traceability of their measurements to international standards.
- Assess laboratory proficiency.

Inter-Laboratory Comparison Data for BDE-100

Inter-laboratory comparison studies provide a snapshot of the state-of-the-art in BDE-100 measurement and highlight areas of analytical variability. Performance in these studies is often evaluated using z-scores, which indicate how far a laboratory's result deviates from the consensus value. A z-score between -2 and 2 is generally considered satisfactory.[14]

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While comprehensive, publicly available datasets from recent inter-laboratory studies specifically detailing individual laboratory performance for BDE-100 are limited, published reports provide valuable insights into the overall performance. For instance, studies on PBDEs in various matrices have shown that while many laboratories can achieve satisfactory results, there is still notable variability, particularly for more complex matrices.

Table 2: Illustrative Inter-Laboratory Comparison Results for BDE-100 in Sediment

Laboratory ID	Reported Value (µg/kg)	Consensus Value (µg/kg)	Standard Deviation (µg/kg)	z-score	Performance
Lab A	15.2	16.5	2.5	-0.52	Satisfactory
Lab B	18.1	16.5	2.5	0.64	Satisfactory
Lab C	12.9	16.5	2.5	-1.44	Satisfactory
Lab D	22.0	16.5	2.5	2.20	Unsatisfactory
Lab E	16.8	16.5	2.5	0.12	Satisfactory

This table is a hypothetical representation based on typical outcomes of proficiency tests and is for illustrative purposes only.

Challenges and Sources of Analytical Variability

Accurate measurement of BDE-100 is subject to several challenges that can contribute to inter-laboratory variability:

- Sample Homogeneity: Ensuring the homogeneity of solid samples like soil, sediment, and biota is crucial for obtaining representative results.
- Extraction Efficiency: The efficiency of extracting BDE-100 from the sample matrix can vary depending on the solvent system, extraction technique (e.g., Soxhlet, pressurized liquid extraction), and matrix composition.

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- Matrix Interferences: Co-extracted substances from complex matrices can interfere with the chromatographic separation and mass spectrometric detection of BDE-100.[6] Effective cleanup procedures are essential to minimize these interferences.[9]
- Instrumental Factors: Variations in GC columns, injection techniques, and mass spectrometer calibration and maintenance can lead to differences in analytical performance.[4]
- Availability of Standards: While standards for BDE-100 are commercially available, the purity and accuracy of these standards are critical for accurate quantification.[10]
- Contamination: PBDEs are ubiquitous in the laboratory environment, and stringent measures must be taken to prevent sample contamination during all stages of the analytical process.[6]

Conclusion and Best Practices

Achieving accurate and comparable measurements of BDE-100 across laboratories is a continuous effort that relies on robust analytical methods, diligent quality control, and participation in inter-laboratory comparison studies. To ensure the generation of high-quality data, laboratories should:

- Employ Validated Methods: Utilize well-documented and validated analytical methods, such as EPA Method 1614A, and adapt them as necessary for specific matrices.
- Utilize Certified Reference Materials: Regularly analyze CRMs to ensure the accuracy and traceability of measurements.
- Implement a Strict Quality Assurance/Quality Control (QA/QC) Program: This should include the analysis of method blanks, spiked samples, and duplicates to monitor for contamination, accuracy, and precision.
- Participate in Proficiency Testing Schemes: Regular participation in PT schemes provides an external and objective assessment of a laboratory's performance and helps identify areas for improvement.
- Investigate and Address Poor Performance: Unsatisfactory results in PT schemes should trigger a thorough investigation into the root cause of the error and the implementation of

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corrective actions.

By adhering to these best practices, the scientific community can enhance the reliability and comparability of BDE-100 data, which is crucial for protecting human health and the environment.

References

- U.S. Environmental Protection Agency. (2010). Method 1614A: Brominated Diphenyl Ethers in Water, Soil, Sediment, and Tissue by HRGC/HRMS. [Link]
- NORMAN Network. (n.d.). Instruction Protocol second round. [Link]
- Jenck, T. (n.d.). Analysis of PBDEs in Sediment Using GC-MS/MS. Shimadzu. [Link]
- U.S. Environmental Protection Agency. (2007). EPA-OW/OST: 1614: Brominated Diphenyl Ethers in Water, Soil, Sediment, and.... [Link]
- Hazrati, S., & Harrad, S. (2007). Causes of Variability in Concentrations of Polychlorinated Biphenyls and Polybrominated Diphenyl Ethers in Indoor air. ResearchGate. [Link]
- Zeleny, R., et al. (2009). Certification of the Mass Fractions of Various Polybrominated Diphenyl Ethers (PBDEs), Decabrominated Biphenyl and Total Br and Total Sb in Two Polymer Reference Materials, ERM-EC590 and ERM-EC591. JRC Publications Repository. [Link]
- National Technical Reports Library. (2010). Method 1614A: Brominated Diphenyl Ethers in Water, Soil Sediment, and Tissue by HRGC/HRMS, May 2010. [Link]
- Joint Research Centre. (n.d.). POLYPROPYLENE (Br, BDE and BB in PP) | Certified Reference Materials catalogue of the JRC. [Link]
- U.S. Environmental Protection Agency. (n.d.). Analysis of Polybrominated Diphenyl Ethers (PBDEs) and other Flame Retardants in Air and Precipitation Samples. [Link]
- Makey, C. M., et al. (2016). Temporal Variability of Polybrominated Diphenyl Ether (PBDE) Serum Concentrations over One Year. Environmental Health Perspectives, 124(1), 72-78. [Link]

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- Pharmaguideline. (n.d.). Sources and Types of Errors. [Link]
- Wang, Y., et al. (2020). The potential association of polybrominated diphenyl ether concentrations in serum to thyroid function in patients with abnormal thyroids: a pilot study. Annals of Palliative Medicine, 9(2), 392-402. [Link]
- Chem Service. (n.d.). EPA Method 1614 PBDE Congeners Mixture. [Link]
- Makey, C. M., et al. (2014). Temporal Variability of Polybrominated Diphenyl Ether (PBDE) Serum Concentrations over One Year. Environmental Science & Technology, 48(24), 14579-14587. [Link]
- Atech. (n.d.). Mẫu chuẩn (CRM) ERM-EC591 POLYPROPYLENE (Br, BDE and BB in PP). [Link]
- Agilent Technologies. (2018). Analysis of Polybrominated Diphenyl Ethers and Novel Brominated Flame Retardants in Soil Using the Agilent 7000 Triple Quadrupole GC/MS. [Link]
- Needham, L. L., et al. (1980). Interlaboratory Comparison for Results of Analyses for Polybrominated Biphenyls in Human Serum. Journal of Analytical Toxicology, 4(1), 22-26. [Link]
- Toms, L. M., et al. (2009). Serum Polybrominated Diphenyl Ether (PBDE) Levels Are Higher in Children (2–5 Years of Age) than in Infants and Adults. Environmental Health Perspectives, 117(9), 1461-1465. [Link]
- Petreas, M., et al. (2017). Temporal Evaluation of Polybrominated Diphenyl Ether (PBDE) Serum Levels in Middle-Aged and Older California Women, 2011 – 2015. Environmental Health Perspectives, 125(7), 077005. [Link]
- Stapleton, H. M., et al. (2008). Relationships between Polybrominated Diphenyl Ether Concentrations in House Dust and Serum. Environmental Science & Technology, 42(9), 3454-3459. [Link]
- ALS Global. (2024). EnviroMail 57 Canada - Testing for PBDEs & DecaBDE Flame Retardants to Assess Environmental Quality Guidelines. [Link]

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- ALS Global. (n.d.). Testing for PBDEs & DecaBDE Flame Retardants to Assess Environmental Quality Guidelines. [Link]
- Environment Agency. (2019). Polybrominated diphenyl ethers (PBDEs): sources, pathways and environmental data. [Link]
- OSPAR Commission. (n.d.). Status and Trends of Polybrominated Diphenyl Ethers (PBDEs) in Biota and Sediment. [Link]
- Pérez-Maldonado, I. N., et al. (2016). Polybrominated diphenyl ethers (PBDEs) concentration in soil from San Luis Potosi, Mexico: levels and ecological and human health risk characterization. Journal of Environmental and Public Health, 2016, 9603123. [Link]

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Sources

- 1. Relationships between Polybrominated Diphenyl Ether Concentrations in House Dust and Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 2. agilent.com [agilent.com]
- 3. Status and Trends of Polybrominated Diphenyl Ethers (PBDEs) in Biota and Sediment [oap.ospar.org]
- 4. epa.gov [epa.gov]
- 5. epa.gov [epa.gov]
- 6. NEMI Method Summary - 1614 [nemi.gov]
- 7. Method 1614A: Brominated Diphenyl Ethers in Water, Soil Sediment, and Tissue by HRGC/HRMS, May 2010. | National Technical Reports Library - NTIS [ntrl.ntis.gov]
- 8. alsglobal.com [alsglobal.com]
- 9. public.jenck.com [public.jenck.com]
- 10. JRC Publications Repository [publications.jrc.ec.europa.eu]

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- 11. POLYPROPYLENE (Br, BDE and BB in PP) | Certified Reference Materials catalogue of the JRC [crm.jrc.ec.europa.eu]
- 12. Polypropylene - Polybrominated biphenylether and biphenyls [lgcstandards.com]
- 13. labtorg.kz [labtorg.kz]
- 14. Serum Polybrominated Diphenyl Ether (PBDE) Levels Are Higher in Children (2–5 Years of Age) than in Infants and Adults - PMC [pmc.ncbi.nlm.nih.gov]
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